

In-Depth Technical Guide to Cyjohnphos: Properties, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: **Cyjohnphos**

Cat. No.: **B1301957**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cyjohnphos**, a bulky and electron-rich monodentate biarylphosphine ligand. It details the chemical properties, applications in catalysis, and specific experimental protocols for its use in key cross-coupling reactions.

Core Chemical Information

Cyjohnphos, also known by its systematic name 2-(Dicyclohexylphosphino)biphenyl, is a widely used ligand in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions.^[1] Its structural features, specifically the bulky dicyclohexylphosphino group and the biphenyl backbone, contribute to its effectiveness in promoting challenging coupling reactions.

Property	Value	Reference
CAS Number	247940-06-3	[1] [2] [3]
Molecular Formula	C ₂₄ H ₃₁ P	[1]
Molecular Weight	350.49 g/mol	[1]
Synonyms	2-(Dicyclohexylphosphino)biphenyl, (2-Biphenyl)dicyclohexylphosphine, Cyclohexyl JohnPhos	
Appearance	White to off-white powder or crystals	
Melting Point	102-106 °C	
SMILES	C1CCC(CC1)P(C2CCCCC2)c3cccc3-c4cccc4	

Chemical Structure:

Applications in Catalysis

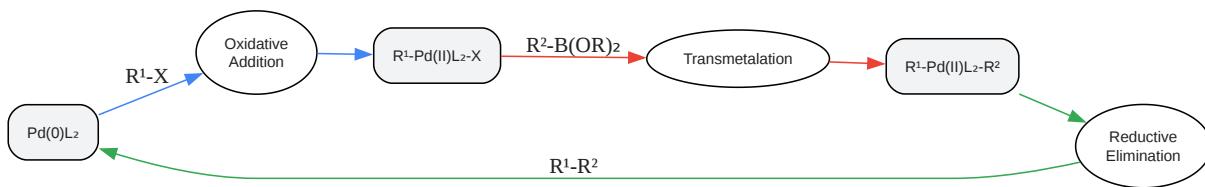
Cyjohnphos is a prominent member of the Buchwald phosphine ligands, which are renowned for their ability to facilitate a wide range of palladium-catalyzed cross-coupling reactions. These reactions are fundamental in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. The primary applications of **Cyjohnphos** are in the Suzuki-Miyaura coupling and the Buchwald-Hartwig amination.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of carbon-carbon bonds, typically between an aryl or vinyl halide and an organoboron compound. The use of bulky, electron-rich ligands like **Cyjohnphos** is crucial for the coupling of challenging substrates, such as sterically hindered reactants and unreactive aryl chlorides.

Catalytic Cycle for Suzuki-Miyaura Coupling:

The following diagram illustrates the generally accepted catalytic cycle for the Suzuki-Miyaura reaction, where 'L' represents the **Cyjohnphos** ligand.



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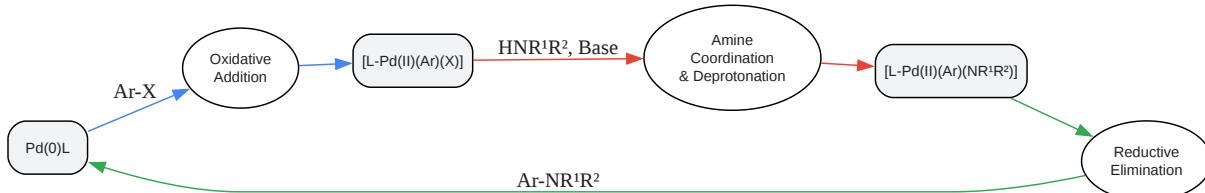
Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful method for the formation of carbon-nitrogen bonds, enabling the synthesis of arylamines from aryl halides or pseudohalides and primary or secondary amines. **Cyjohnphos** has demonstrated high efficacy in these reactions, particularly with sterically demanding amines.[2]

Catalytic Cycle for Buchwald-Hartwig Amination:

The diagram below outlines the catalytic cycle for the Buchwald-Hartwig amination, with 'L' representing the **Cyjohnphos** ligand.



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Caption: Catalytic cycle of the Buchwald-Hartwig amination reaction.

Quantitative Data

The performance of **Cyjohnphos** as a ligand in the Buchwald-Hartwig amination has been evaluated with various amines. The following table summarizes the yields obtained in the coupling of bromobenzene with different heterocyclic amines, comparing **Cyjohnphos** with other common phosphine ligands.

Table 1: Comparison of Ligand Performance in the Buchwald-Hartwig Amination of Bromobenzene[2]

Entry	Amine	Ligand	Yield (%)
1	Carbazole	CyJohnPhos	86
2	Diphenylamine	CyJohnPhos	85
3	Phenoxazine	CyJohnPhos	>99
4	Phenothiazine	CyJohnPhos	92
5	9,9-dimethyl-9,10-dihydroacridine	CyJohnPhos	93

Reaction conditions: Bromobenzene, amine, palladium precatalyst, ligand, and base in a suitable solvent.

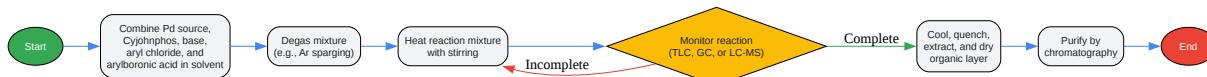
Experimental Protocols

The following are representative experimental protocols for palladium-catalyzed cross-coupling reactions that can be adapted for the use of **Cyjohnphos**.

General Procedure for Suzuki-Miyaura Coupling of an Aryl Chloride

This protocol is a general guideline and may require optimization for specific substrates.

Experimental Workflow:



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

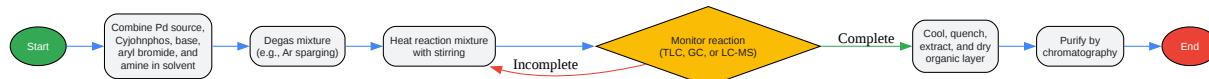
Methodology:

- Reaction Setup: In a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine the palladium source (e.g., $\text{Pd}(\text{OAc})_2$, 1-2 mol%), **Cyjohnphos** (1.2-2.4 mol%), a base (e.g., K_3PO_4 , 2-3 equivalents), the aryl chloride (1.0 equivalent), and the arylboronic acid (1.2-1.5 equivalents).
- Solvent Addition: Add a suitable anhydrous solvent (e.g., toluene, dioxane, or THF).
- Degassing: Degas the reaction mixture by bubbling argon through the solution for 10-15 minutes or by three freeze-pump-thaw cycles.
- Reaction: Heat the mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete, as monitored by TLC, GC, or LC-MS.
- Work-up: Cool the reaction to room temperature and quench with water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel.

General Procedure for Buchwald-Hartwig Amination of an Aryl Bromide

This protocol is a general guideline and may require optimization for specific substrates.

Experimental Workflow:



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Caption: General experimental workflow for a Buchwald-Hartwig amination reaction.

Methodology:

- Reaction Setup: To a dried Schlenk tube, add the palladium precatalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 1-2 mol%), **Cylophosph** (2-4 mol%), and a strong, non-nucleophilic base (e.g., NaOtBu or K_3PO_4 , 1.2-2.0 equivalents).
- Reagent Addition: Add the aryl bromide (1.0 equivalent) and the amine (1.1-1.5 equivalents) to the tube.
- Solvent Addition: Add an anhydrous solvent (e.g., toluene or dioxane).
- Degassing: Seal the tube and degas the mixture.
- Reaction: Heat the reaction mixture to the appropriate temperature (typically 80-110 °C) with stirring for the required time (monitored by TLC, GC, or LC-MS).
- Work-up: After cooling to room temperature, dilute the reaction mixture with a suitable organic solvent and filter through a pad of Celite. Concentrate the filtrate under reduced pressure.
- Purification: Purify the residue by flash column chromatography to afford the desired arylamine.

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